Comparative Technical Analysis: Oberadilol vs. Beradilol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Beradilol monoethyl maleate*
CAS No.:	*114856-47-2*
Cat. No.:	*B1683699*

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Content Type: Technical Whitepaper | Subject: Dual-Mechanism Cardiovascular Agents

Executive Summary

In the context of pharmaceutical development, Oberadilol and Beradilol refer to the same fundamental active pharmaceutical ingredient (API), a dual-mechanism compound exhibiting both

-adrenergic receptor antagonism and Phosphodiesterase III (PDE3) inhibition.

The primary distinction lies in their chemical form and regulatory nomenclature:

- Oberadilol (INN) refers to the free base form of the drug. It is the international nonproprietary name used in global scientific literature and early-stage pharmacologic profiling.
- Beradilol (specifically **Beradilol Monoethyl Maleate**) is the Japanese Accepted Name (JAN) for the monoethyl maleate salt form.[1][2] This was the specific formulation developed for clinical trials (e.g., by ASKA Pharmaceutical Co.) to optimize solubility and bioavailability.

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Key Takeaway: Researchers should treat "Oberadilol" as the parent moiety and "Beradilol" as the clinical salt candidate. They are not distinct pharmacophores but rather different development stages of the compound TZC-5665.

Chemical Identity & Stereochemistry

The compound is a pyridazinone derivative characterized by a complex stereochemical profile. Unlike standard

-blockers (which typically possess one chiral center), this molecule contains two chiral centers, leading to four potential stereoisomers.

Structural Comparison

Feature	Oberadilol (Free Base)	Beradilol (Salt Form)
CAS Registry	114856-44-9	114856-47-2
Molecular Formula		
Molecular Weight	483.99 g/mol	628.12 g/mol
Counterion	None	Monoethyl Maleate (Ethyl hydrogen maleate)
Stereochemistry	Mixture of diastereomers	1:1 Diastereomeric Mixture (JAN specification)
Solubility	Low (Lipophilic)	Enhanced (Hydrophilic Salt)

Stereochemical Complexity

The molecule contains two chiral centers:

- The

  -blocker side chain: The secondary alcohol carbon (standard for

  -antagonists).

- The Pyridazinone ring: The C-5 position of the 4,5-dihydro-5-methyl-3(2H)-pyridazinone ring. [3]

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Research indicates that the clinical candidate (Beradilol) is developed as a 1:1 diastereomeric mixture, meaning it contains equimolar amounts of the diastereomers rather than being resolved into a single optical isomer. This has significant implications for pharmacodynamics, as the

-blocking activity and PDE3 inhibitory activity may reside in different isomers.

Mechanism of Action: The "Hybrid" Paradox

The scientific interest in this compound stems from its attempt to reconcile two opposing cardiovascular mechanisms.

The Dual Pathway

- -Adrenergic Blockade (Class II Antiarrhythmic):
  - Target:

    -receptors on cardiomyocytes.
  - Effect: Reduces cAMP generation, decreases heart rate (negative chronotropy), and reduces myocardial oxygen demand.
- PDE3 Inhibition (Inodilator):
  - Target: Phosphodiesterase Isoenzyme III.[3][4]
  - Effect: Prevents cAMP degradation, increasing intracellular cAMP and Calcium (

) influx.
  - Result: Positive inotropy (increased contractility) and peripheral vasodilation.[4]

Mechanistic Synergy

In theory, the

-blockade prevents the toxic effects of excessive sympathetic stimulation (arrhythmias, apoptosis), while the PDE3 inhibition provides inotropic support distal to the receptor, bypassing the downregulated

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-receptors often found in heart failure.

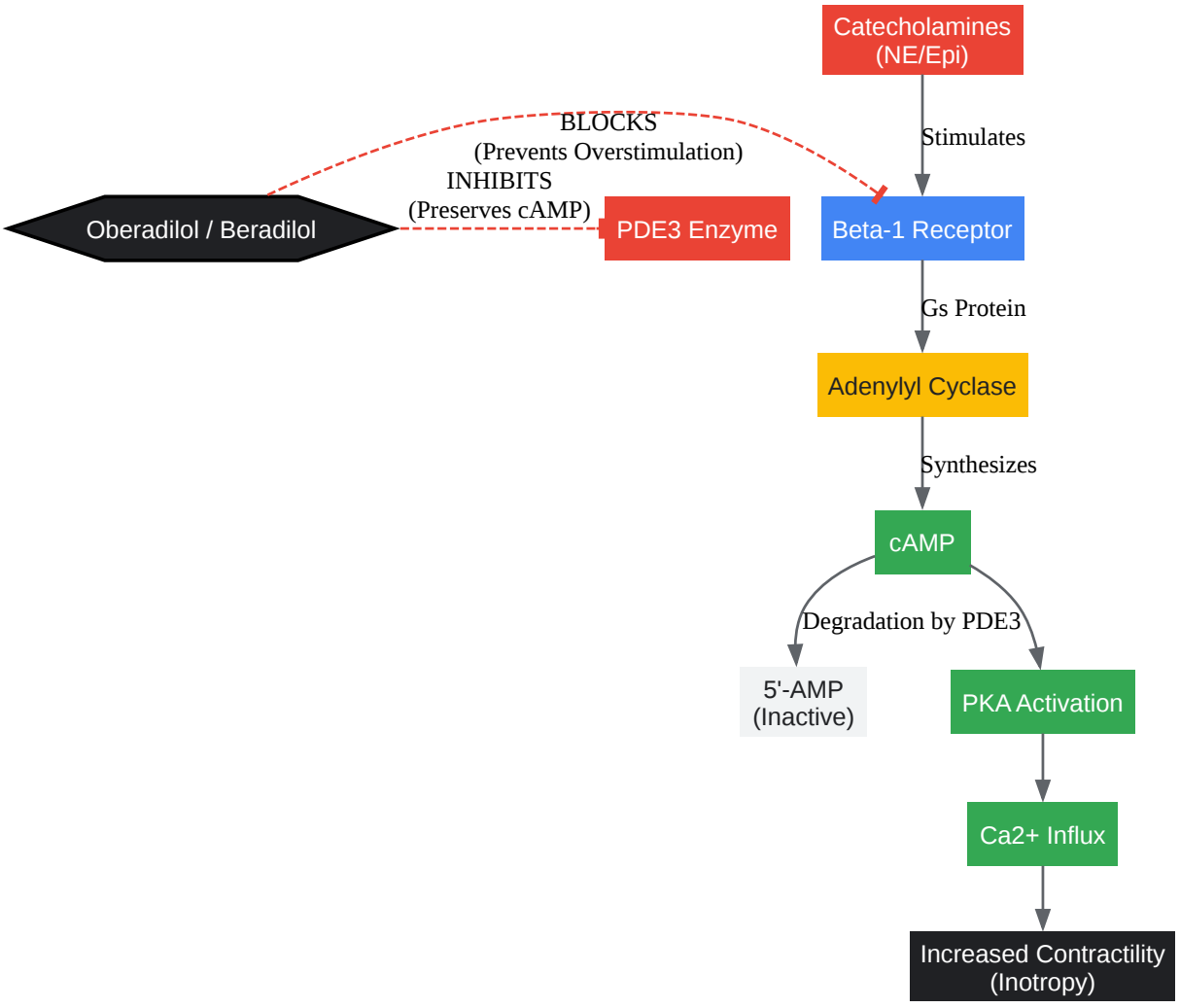

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Figure 1: The dual-point intervention of Oberadilol/Beradilol. The drug blocks upstream receptor overstimulation while inhibiting downstream cAMP degradation.

Experimental Protocols for Comparative Analysis

To validate the identity and activity of Beradilol (salt) versus Oberadilol (base), the following protocols are recommended.

Protocol: Salt-to-Base Conversion & Verification

Objective: Isolate the free base (Oberadilol) from the clinical salt (Beradilol) for mass spectrometry analysis.

- Dissolution: Dissolve 100 mg of **Beradilol Monoethyl Maleate** in 10 mL of deionized water. The solution should be clear (salt is hydrophilic).
- Basification: Slowly add 1M NaOH dropwise while monitoring pH. Adjust pH to ~10.0. The solution will become cloudy as the lipophilic free base precipitates.
- Extraction: Add 10 mL of Dichloromethane (DCM). Vortex for 2 minutes. Centrifuge at 3000 x g for 5 minutes to separate phases.
- Isolation: Collect the organic (bottom) layer. Dry over anhydrous

  .
- Evaporation: Remove solvent under reduced pressure (rotary evaporator) at 40°C.
- Yield: The resulting white solid is Oberadilol (Free Base).
- Validation: Perform

  -NMR. The signals corresponding to the maleate moiety (vinyl protons at

  ~6.3 ppm) should be absent in the free base spectrum.

Protocol: In Vitro PDE3 Inhibition Assay

Objective: Quantify the PDE3 inhibitory potency (IC50) of the compound.

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- Reagents: Human platelet PDE3 fraction,

  -cAMP substrate, Snake venom nucleotidase.

- Procedure:
  - Incubate PDE3 enzyme with varying concentrations of Beradilol (

    to

    M) in Tris-HCl buffer (pH 7.5) containing

    .
  - Initiate reaction by adding

    -cAMP.
  - Incubate at 30°C for 10 minutes.
  - Terminate reaction by boiling for 1 minute.
  - Add snake venom nucleotidase to convert 5'-AMP to Adenosine.
  - Separate cAMP from Adenosine using ion-exchange resin (Dowex).
  - Count radioactivity of the Adenosine fraction.
- Reference Standard: Milrinone (Classic PDE3 inhibitor).

Pharmacokinetics & Metabolism

A critical differentiator in the in vivo behavior of this compound is its metabolism.

- Parent Drug: Oberadilol/Beradilol exhibits both vasodilatory and

  -blocking effects.[3]

- Active Metabolite (M-2): The drug is rapidly metabolized to a compound designated as M-2. [3]

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- Activity: M-2 is a potent PDE3 inhibitor but retains significantly less

  -blocking activity than the parent.

- Implication: The chronic efficacy in heart failure models is likely driven by the M-2 metabolite, shifting the profile from a "Beta-blocker" to a "PDE3 Inhibitor" over time.

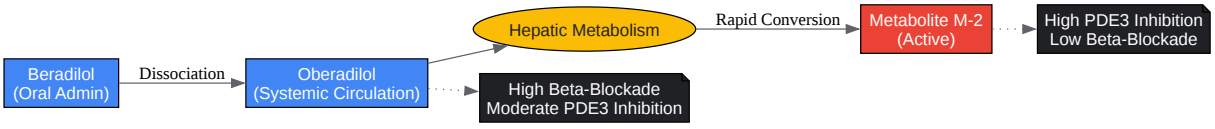

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Figure 2: Metabolic activation pathway. Note the shift in pharmacodynamic profile from Parent to Metabolite.

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